

Carnidazole-d3 mass spectrometry parameters

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Compound Focus: Carnidazole-d3

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What the Research Indicates

The searched studies confirm that **Carnidazole (CRZ)** is analyzed alongside other nitroimidazoles using LC-MS/MS, often with deuterated internal standards, but none provide the spectral parameters for its deuterated form, **Carnidazole-d3** [1] [2]. One study from 2019 developed a multi-residue method for 20 coccidiostats and listed the internal standards used, which included other deuterated compounds like DNC-d8 and decoquinate-d5, but not **Carnidazole-d3** [3].

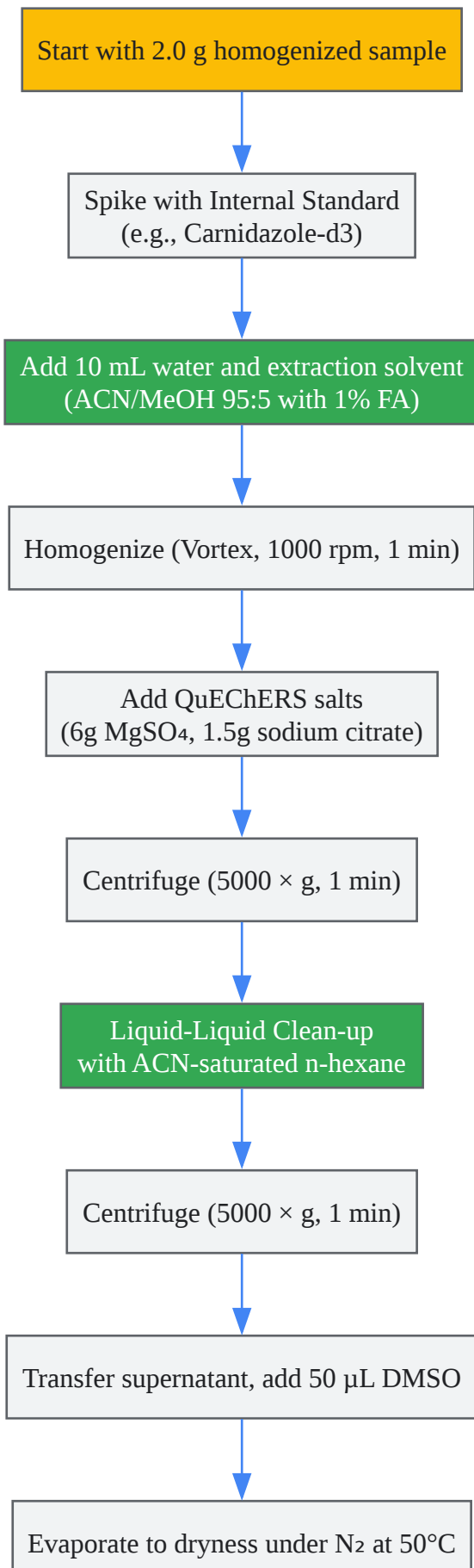
The methodologies from these papers can still inform your experimental protocol development. The table below summarizes the key liquid chromatography conditions from a relevant multi-residue study.

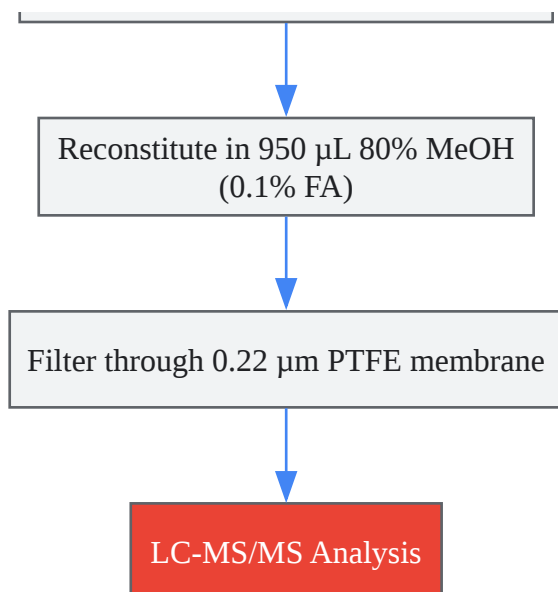
Parameter	Configuration
LC System	ekspert ultraLC 100 (SCIEX) [3]
Column	Agilent Poroshell 120SB-C18 (2.7 µm, 3.0 mm × 150 mm) [3]
Column Temp.	40 °C [3]
Mobile Phase	(A) 5 mM Ammonium Formate with 0.1% Formic Acid; (B) Methanol with 0.1% Formic Acid [3]
Gradient	Initial 5% B (1 min) → Ramp to 100% B (14 min) → Hold 100% B (6 min) → Re-equilibrate (1 min) [3]

Parameter	Configuration
Flow Rate	0.3 mL/min [3]
Injection Volume	10 μ L [3]

Generalized Sample Preparation Workflow

Although specific parameters for **Carnidazole-d3** are unavailable, the sample preparation and cleanup process from a relevant multi-residue method can be adapted [3]. The following workflow diagram outlines the key steps for tissue samples.





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Title: Sample Prep Workflow for Tissue

This method used a **QTRAP 5500 mass spectrometer (SCIEX)** with electrospray ionization (ESI) in both positive and negative modes (voltages: +5.5 kV / -4.5 kV) [3]. You would need to incorporate the specific MRM transitions for **Carnidazole-d3** once determined.

Conclusion and Key Recommendation

In summary, while established protocols for nitroimidazole analysis exist, the specific mass spectrometry parameters for **Carnidazole-d3** are not listed in the current scientific literature.

My primary recommendation is to **contact the supplier of your Carnidazole-d3 reference standard** for technical data sheets. This approach, combined with direct instrument tuning, is the most efficient path to obtaining the precise parameters needed for your application notes.

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References

1. Validation of a new screening, determinative, and ... [pubmed.ncbi.nlm.nih.gov]
2. (PDF) Development and validation of a rapid method for ... [academia.edu]
3. Multi-residue analysis using liquid chromatography tandem ... [pmc.ncbi.nlm.nih.gov]

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